

Application Notes and Protocols: DP1 Receptor as a Therapeutic Target in Asthma

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Compound of Interest

Compound Name: DP-1

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Introduction

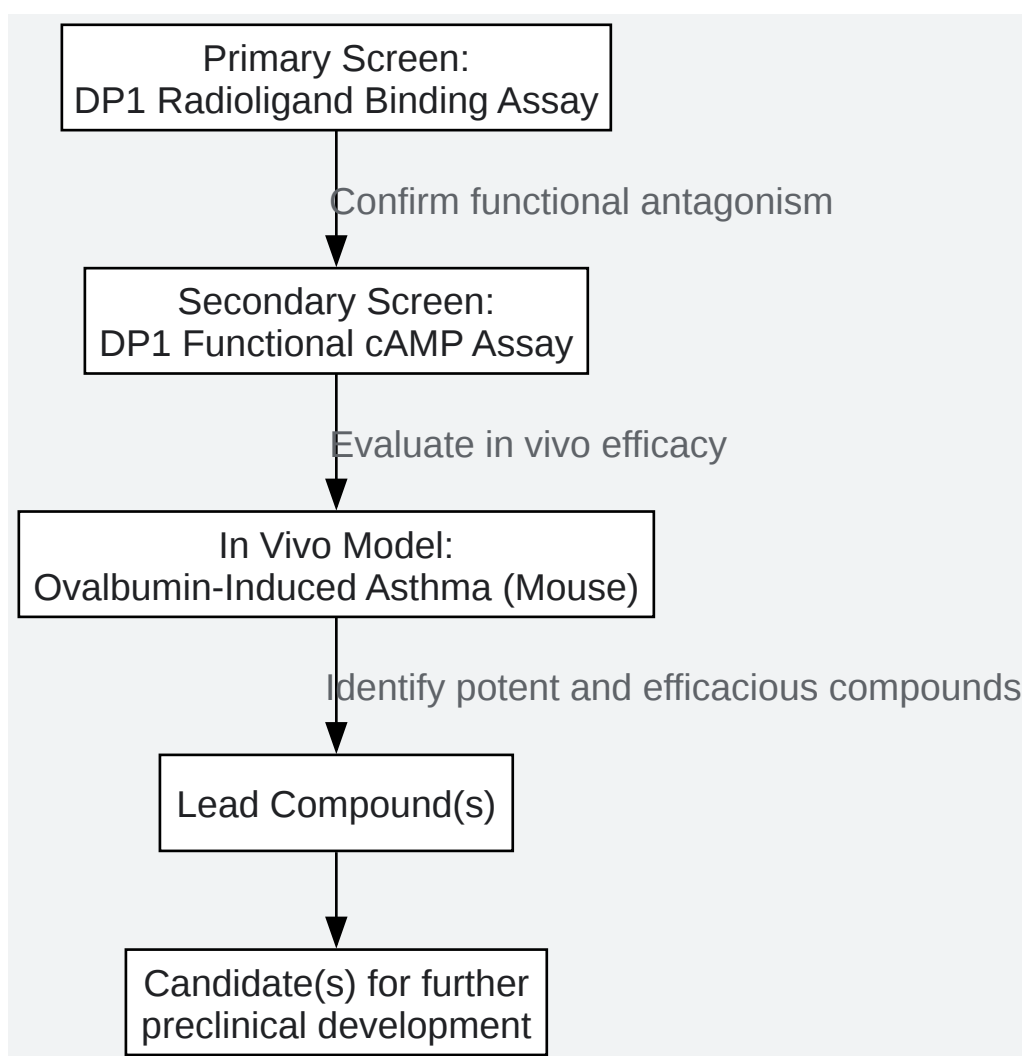
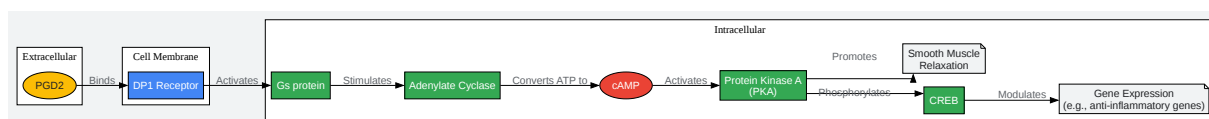
The D-prostanoid 1 (DP1) receptor, a G-protein coupled receptor for prostaglandin D2 (PGD2), has emerged as a complex and intriguing therapeutic target in the pathophysiology of asthma. PGD2 is a major inflammatory mediator released from mast cells following allergen exposure and is found at elevated levels in the airways of asthmatic individuals. While the role of the concurrently expressed PGD2 receptor, CRTH2 (DP2), in promoting pro-inflammatory responses in asthma is well-established, the function of the DP1 receptor is more nuanced, exhibiting both pro- and anti-inflammatory activities. This document provides detailed application notes on the therapeutic potential of the DP1 receptor in asthma and comprehensive protocols for key experiments to investigate its function.

DP1 Receptor Signaling in the Context of Asthma

The biological effects of PGD2 are mediated through its binding to two distinct receptors, DP1 and CRTH2, which often have opposing actions. The DP1 receptor is coupled to a Gs protein, and its activation leads to an increase in intracellular cyclic AMP (cAMP) levels. This signaling cascade is generally associated with smooth muscle relaxation, vasodilation, and inhibition of inflammatory cell migration. However, the role of DP1 in asthma is not straightforward. Some studies suggest that DP1 activation can suppress the cardinal features of asthma by modulating the function of lung dendritic cells and inducing regulatory T cells. Conversely, other evidence points to a pro-inflammatory role, including the potential for DP1 activation to promote

eosinophil survival. The balance of PGD2 signaling through DP1 and CRTH2 is likely a critical determinant of the overall inflammatory response in the asthmatic airway.

DP1 Receptor Signaling Pathway



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